

Penicillin vs. Streptomycin: A Comparative Analysis for Researchers

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Compound of Interest

Compound Name: Streptomycin (sulfate)

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A comprehensive guide to the mechanisms, efficacy, and experimental evaluation of two foundational antibiotics.

For researchers in microbiology, infectious disease, and drug development, a nuanced understanding of classic antibiotics remains critical. Penicillin and streptomycin, two agents that revolutionized medicine, continue to serve as important tools and benchmarks in antimicrobial research. This guide provides a detailed comparative analysis of their mechanisms of action, spectrum of activity, and resistance pathways, supported by quantitative data and detailed experimental protocols to aid in laboratory investigations.

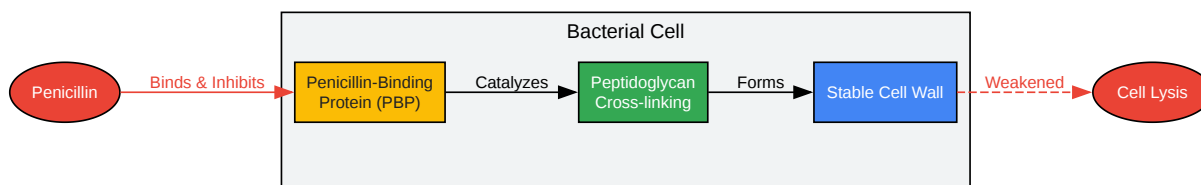
At a Glance: Key Differences

Feature	Penicillin	Streptomycin
Class	β -Lactam	Aminoglycoside
Mechanism of Action	Inhibits bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), preventing peptidoglycan cross-linking.[1]	Inhibits protein synthesis by binding to the 30S ribosomal subunit, causing mRNA misreading and premature termination.[2][3]
Primary Spectrum	Gram-positive bacteria (e.g., Staphylococcus, Streptococcus).[2][3]	Broad-spectrum, including Gram-negative bacteria (e.g., E. coli, Klebsiella) and Mycobacteria.[2][3]
Common Resistance	Production of β -lactamase enzymes, alteration of PBPs, reduced drug permeability.	Enzymatic modification of the antibiotic, alteration of the ribosomal target, reduced drug uptake.

Mechanism of Action

Penicillin: Targeting the Cell Wall

Penicillin's bactericidal activity stems from its ability to interfere with the synthesis of the bacterial cell wall. The core of its structure, the β -lactam ring, is crucial to this function. Penicillin binds to and inactivates penicillin-binding proteins (PBPs), which are enzymes essential for the final step of peptidoglycan synthesis – the cross-linking of peptide chains. This inhibition weakens the cell wall, leading to cell lysis and bacterial death.

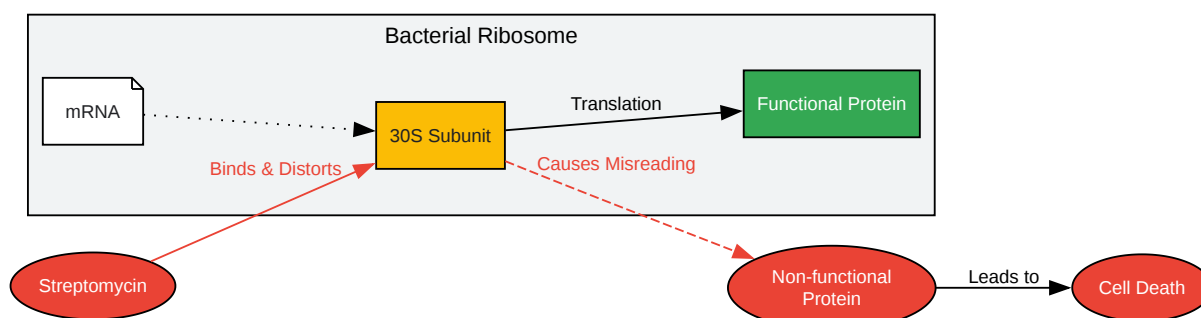


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Mechanism of Action of Penicillin.

Streptomycin: Halting Protein Synthesis

Streptomycin, an aminoglycoside, targets the bacterial ribosome, the cellular machinery responsible for protein synthesis. It binds specifically to the 30S ribosomal subunit. This binding has two primary consequences: it distorts the A-site, leading to the misreading of mRNA codons and the incorporation of incorrect amino acids into the growing polypeptide chain, and it can also interfere with the initiation of protein synthesis. The accumulation of non-functional or toxic proteins is ultimately lethal to the bacterium.[2][3]



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Mechanism of Action of Streptomycin.

Spectrum of Activity and Comparative Efficacy

The structural and mechanistic differences between penicillin and streptomycin result in distinct spectra of activity. Penicillin is most effective against Gram-positive bacteria, which have a thick peptidoglycan cell wall that is readily accessible.[2][3] In contrast, the outer membrane of Gram-negative bacteria often presents a barrier to penicillin. Streptomycin has a broader spectrum, demonstrating activity against both Gram-positive and Gram-negative bacteria, as well as being a key agent in the treatment of tuberculosis, caused by *Mycobacterium tuberculosis*. [2][3]

The following table summarizes the Minimum Inhibitory Concentration (MIC) values for penicillin and streptomycin against a panel of common bacterial species. The MIC50 and MIC90 values represent the concentrations at which 50% and 90% of isolates are inhibited, respectively.

Organism	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)
Gram-Positive			
Staphylococcus aureus (Penicillin-Susceptible)	Penicillin	0.06	0.125 ^[1]
Streptomycin	-	-	
Streptococcus pneumoniae (Penicillin-Susceptible)	Penicillin	≤0.06	≤0.06
Streptomycin	-	-	
Enterococcus faecalis	Penicillin	2	4
Streptomycin	512	>1024	
Gram-Negative			
Escherichia coli	Penicillin	-	-
Streptomycin	16 ^[4]	128 ^[4]	
Pseudomonas aeruginosa	Penicillin	-	-
Streptomycin	-	-	
Klebsiella pneumoniae	Penicillin	-	-
Streptomycin	8	64	

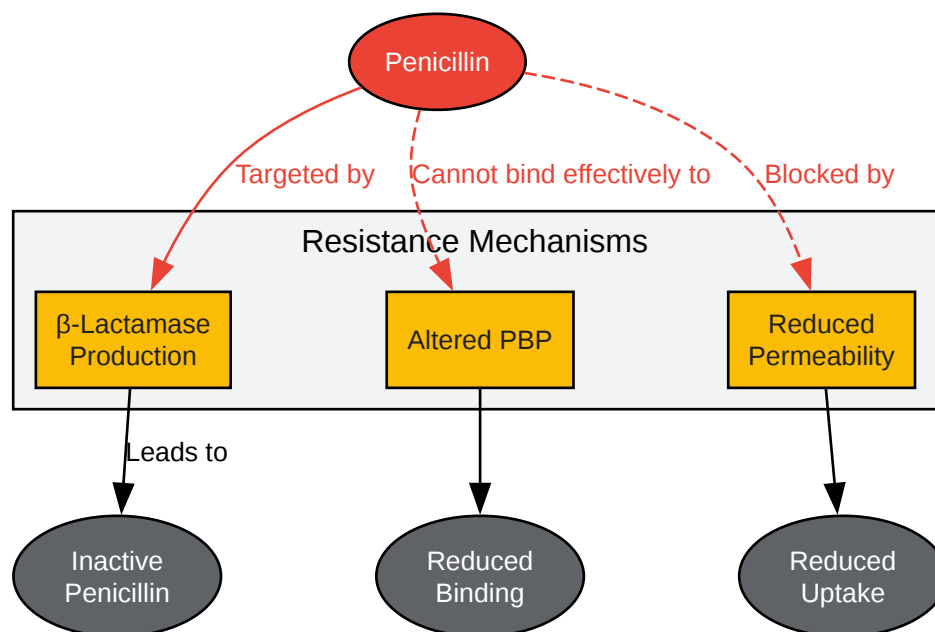
Note: Data for some organism-antibiotic combinations are not readily available or show high variability, indicated by "-". MIC values can vary significantly based on the specific strain and testing methodology.

Mechanisms of Resistance

The emergence of antibiotic resistance is a significant challenge in antimicrobial research and therapy. Bacteria have evolved various mechanisms to counteract the effects of penicillin and streptomycin.

Penicillin Resistance

The most common mechanism of resistance to penicillin is the production of β -lactamase enzymes, which hydrolyze the β -lactam ring, inactivating the antibiotic. Other mechanisms include the alteration of the target PBPs, reducing their affinity for penicillin, and modifications to the bacterial cell envelope that limit drug penetration.



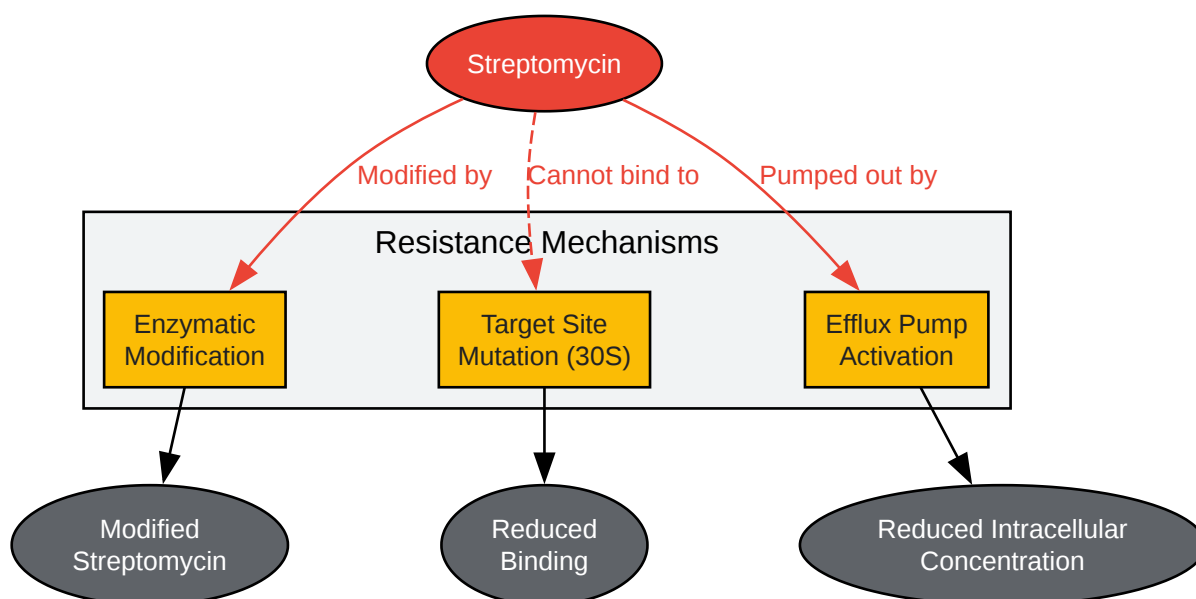
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Mechanisms of Penicillin Resistance.

Streptomycin Resistance

Resistance to streptomycin primarily occurs through three mechanisms:

- Enzymatic modification: Aminoglycoside-modifying enzymes can alter the structure of streptomycin, preventing it from binding to the ribosome.
- Target site modification: Mutations in the gene encoding the 16S rRNA or ribosomal proteins can alter the binding site on the 30S subunit, reducing the affinity of streptomycin.
- Reduced uptake/efflux: Changes in the bacterial cell membrane can decrease the uptake of streptomycin, or active efflux pumps can transport the antibiotic out of the cell.



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Mechanisms of Streptomycin Resistance.

Experimental Protocols for Antimicrobial Susceptibility Testing

Accurate determination of antimicrobial susceptibility is fundamental for both clinical and research purposes. The Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) provide standardized protocols to ensure reproducibility. Below are detailed methodologies for three common assays.^{[5][6]}

Disk Diffusion (Kirby-Bauer) Method

This method assesses the susceptibility of a bacterium to an antibiotic based on the size of the zone of growth inhibition around a disk impregnated with the antibiotic.

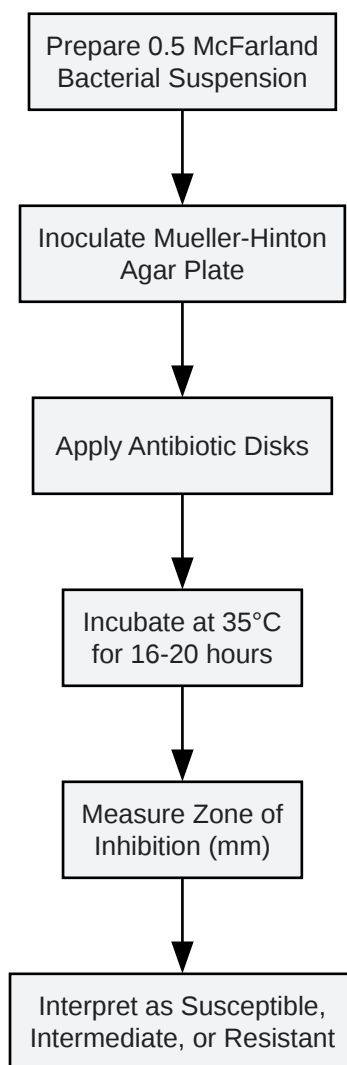
Materials:

- Mueller-Hinton agar (MHA) plates
- Sterile cotton swabs
- Bacterial culture in broth (e.g., Tryptic Soy Broth) adjusted to 0.5 McFarland turbidity standard
- Antibiotic disks (e.g., Penicillin 10 U, Streptomycin 10 µg)
- Forceps
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Ruler or caliper

Procedure:

- **Inoculum Preparation:** Prepare a bacterial suspension in broth and adjust its turbidity to match the 0.5 McFarland standard.
- **Plate Inoculation:** Within 15 minutes of adjusting the inoculum, dip a sterile cotton swab into the suspension and remove excess liquid by pressing it against the inside of the tube. Swab the entire surface of an MHA plate three times, rotating the plate approximately 60 degrees between each swabbing to ensure even coverage.
- **Disk Application:** Using sterile forceps, place the antibiotic disks onto the inoculated agar surface. Ensure the disks are firmly in contact with the agar and are spaced far enough apart to prevent overlapping of the inhibition zones.
- **Incubation:** Invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- **Result Interpretation:** After incubation, measure the diameter of the zones of complete growth inhibition in millimeters. Compare the measurements to the interpretive criteria

provided by CLSI or EUCAST to determine if the organism is susceptible, intermediate, or resistant.



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Disk Diffusion Experimental Workflow.

Broth Microdilution Method

This quantitative method determines the minimum inhibitory concentration (MIC) of an antibiotic in a liquid medium.

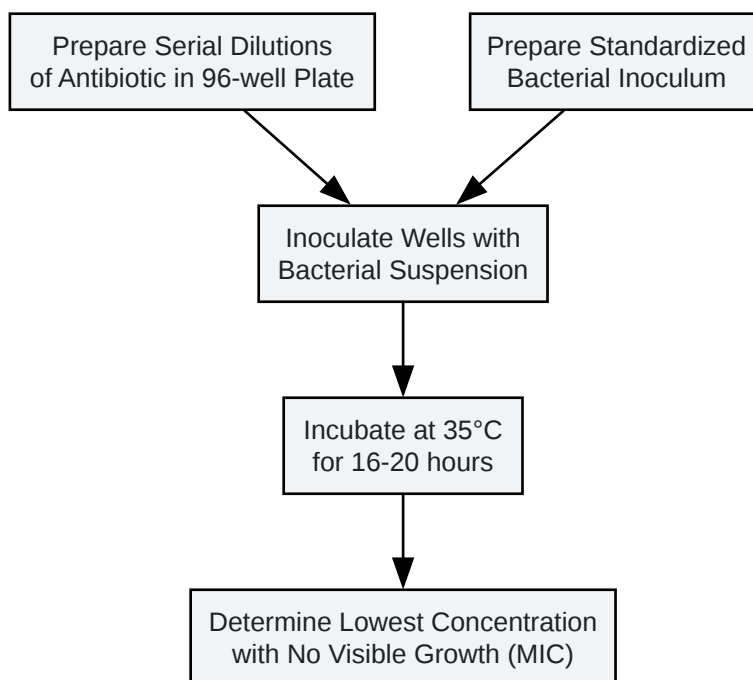
Materials:

- Cation-adjusted Mueller-Hinton broth (CAMHB)

- 96-well microtiter plates
- Bacterial culture adjusted to 0.5 McFarland standard and then diluted
- Stock solutions of penicillin and streptomycin
- Multichannel pipette
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Antibiotic Dilution: Prepare serial twofold dilutions of each antibiotic in CAMHB directly in the wells of a 96-well plate. The final volume in each well should be 50 μL .
- Inoculum Preparation: Dilute the 0.5 McFarland bacterial suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well after inoculation.
- Inoculation: Add 50 μL of the diluted bacterial suspension to each well containing the antibiotic dilutions. Also, include a growth control well (bacteria in broth without antibiotic) and a sterility control well (broth only).
- Incubation: Cover the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- Result Interpretation: The MIC is the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.



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Broth Microdilution Experimental Workflow.

Agar Dilution Method

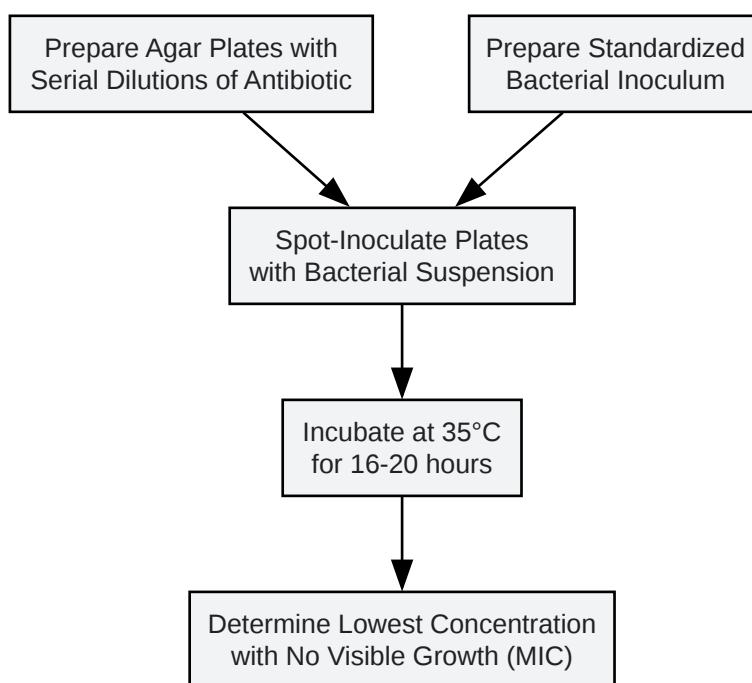
Similar to broth dilution, this method determines the MIC, but on a solid medium.

Materials:

- Mueller-Hinton agar
- Sterile petri dishes
- Bacterial culture adjusted to 0.5 McFarland standard
- Stock solutions of penicillin and streptomycin
- Inoculating device (e.g., multipoint replicator)
- Incubator (35°C ± 2°C)

Procedure:

- **Plate Preparation:** Prepare a series of MHA plates, each containing a different concentration of the antibiotic. This is done by adding the appropriate volume of antibiotic stock solution to molten agar before pouring the plates. Also, prepare a growth control plate without any antibiotic.
- **Inoculum Preparation:** Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
- **Inoculation:** Using an inoculating device, spot-inoculate a small volume (typically 1-2 μL) of the bacterial suspension onto the surface of each agar plate. This allows for the testing of multiple isolates simultaneously.
- **Incubation:** Allow the inoculated spots to dry, then invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- **Result Interpretation:** The MIC is the lowest concentration of the antibiotic that completely inhibits visible growth of the bacterial spot.



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Agar Dilution Experimental Workflow.

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